

A Comprehensive Technical Guide to 5-Hydroxybenzofuran-2-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Hydroxybenzofuran-2-one

Cat. No.: B120172

[Get Quote](#)

This technical guide provides an in-depth overview of **5-Hydroxybenzofuran-2-one**, a significant heterocyclic compound with diverse biological activities. The document covers its chemical identity, physicochemical properties, synthesis protocols, and its role in modulating cellular signaling pathways, tailored for researchers, scientists, and professionals in drug development.

Nomenclature and Chemical Identity

The nomenclature and various identifiers for **5-Hydroxybenzofuran-2-one** are crucial for accurate scientific communication and database searches.

IUPAC Name: 5-hydroxy-3H-1-benzofuran-2-one[1][2]

Synonyms:

- Homogentisic Acid gamma-Lactone[1][2][3]
- 5-Hydroxy-2-coumaranone[1][2][3]
- 5-Hydroxy-2(3H)-benzofuranone[2][3]
- 2,3-Dihydro-5-hydroxybenzofuran-2-one[2][3]
- (2,5-dihydroxyphenyl)acetic acid, gamma-lactone[2]

- Homogentisic lactone[4]
- 2,5-Dihydroxyphenylacetic acid lactone[4]

Physicochemical and Structural Data

A summary of the key quantitative properties of **5-Hydroxybenzofuran-2-one** is presented in the table below, providing a clear reference for its physical and chemical characteristics.

Property	Value	Source
Molecular Formula	C ₈ H ₆ O ₃	[1][2][5]
Molecular Weight	150.13 g/mol	[1][2]
CAS Number	2688-48-4	[1][2]
EC Number	220-252-7	[2]
Melting Point	192-194 °C	[3]
Appearance	Solid powder	[5]
InChI	1S/C8H6O3/c9-6-1-2-7-5(3-6)4-8(10)11-7/h1-3,9H,4H2	[2][5]
InChIKey	POUITAHNNRJWMA-UHFFFAOYSA-N	[2][5]
SMILES	<chem>Oc1ccc2OC(=O)Cc2c1</chem>	

Experimental Protocols: Synthesis of 5-Hydroxybenzofurans

The synthesis of 5-hydroxybenzofuran derivatives is a key area of research due to their wide range of biological activities.[6] One effective method is the PIDA (phenyliodonium diacetate)-mediated oxidative coupling and cyclization of β -dicarbonyl compounds and hydroquinones.[7][8]

Protocol: PIDA-Mediated Synthesis of 5-Hydroxybenzofurans[6][7]

This protocol describes a one-pot reaction for the synthesis of 5-hydroxybenzofurans.

Materials:

- Phenol substrate (e.g., hydroquinone) (0.50 mmol)
- β -dicarbonyl compound (e.g., ethyl acetoacetate) (1.00 mmol)
- Catalyst (e.g., Zinc Iodide) (0.25 mmol)
- Oxidant (Phenyliodine(III) diacetate - PIDA) (0.55 mmol)
- Solvent (e.g., Phenyl chloride) (5 mL)

Procedure:

- Combine the phenol substrate (1a, 0.50 mmol), β -dicarbonyl compound (2a, 1.00 mmol), catalyst (0.25 mmol), and oxidant (0.55 mmol) in the solvent (5 mL).
- Stir the reaction mixture for 6 hours at the designated temperature.
- Monitor the reaction progress using an appropriate analytical technique (e.g., TLC).
- Upon completion, quench the reaction and perform a standard aqueous workup.
- Purify the crude product by column chromatography to isolate the desired 5-hydroxybenzofuran derivative.

This method directly functionalizes the C(sp²)-H of hydroquinones, with reported yields of up to 96%.^[7]

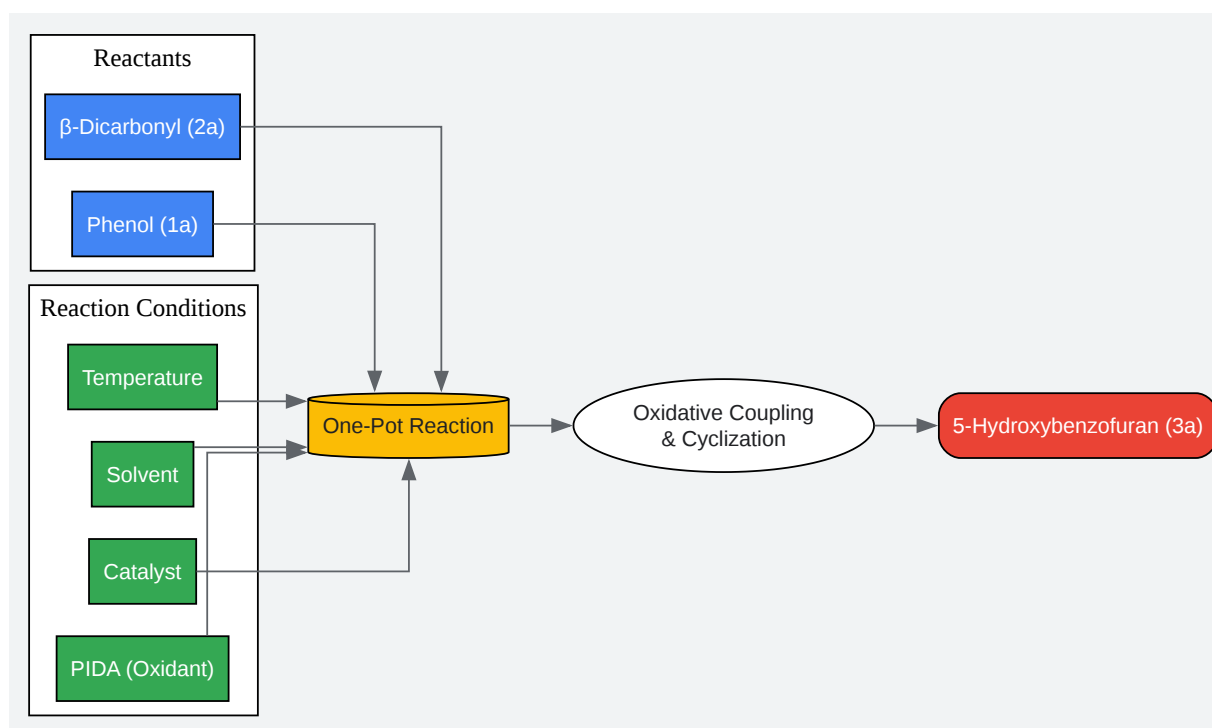
Biological Activities and Signaling Pathways

5-Hydroxybenzofuran-2(3H)-one and its derivatives exhibit a broad spectrum of pharmacological properties, including antioxidant, anti-inflammatory, antibacterial, and antifungal activities.^[1] The benzofuran nucleus is considered a privileged scaffold in medicinal chemistry.^[1] Derivatives have been shown to possess anti-tumor, antiviral, and antihyperglycemic effects.^{[1][9]}

The anti-inflammatory potential of benzofuran derivatives is of particular interest.^[1] Some derivatives have been observed to suppress the production of nitric oxide (NO) and the expression of cyclooxygenase-2 (COX-2) in inflammatory models.^[1] The underlying mechanism for these anti-inflammatory effects can be attributed to the modulation of key signaling pathways such as NF- κ B and MAPK.^[1]

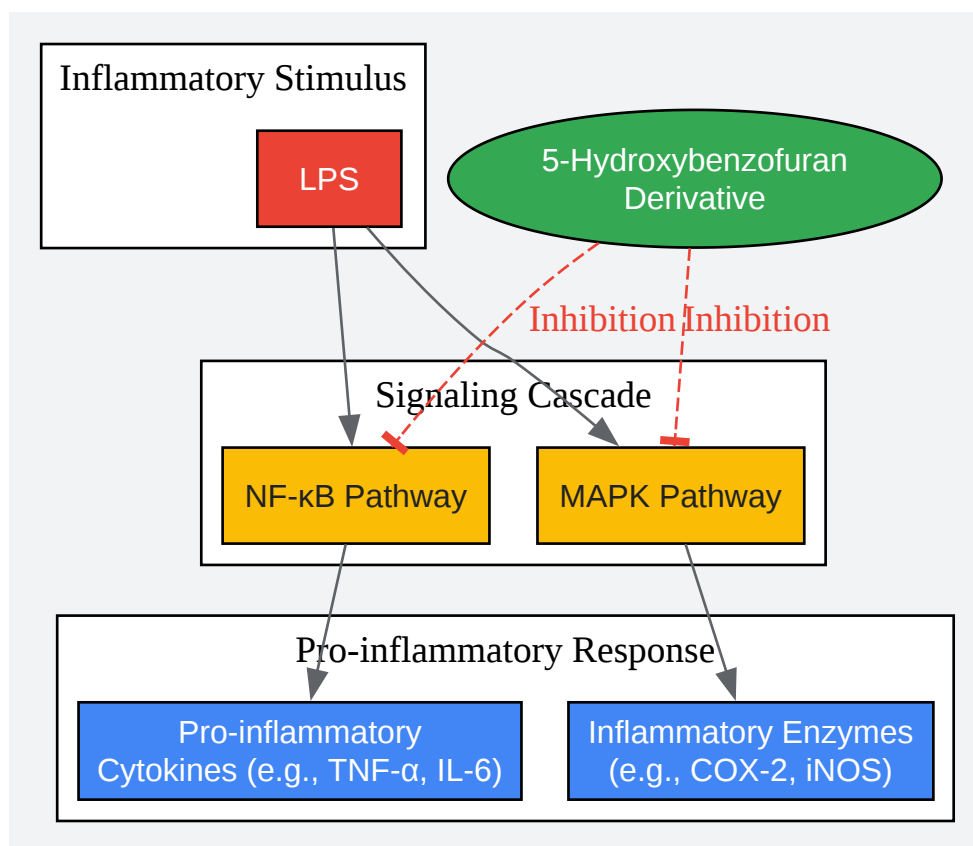
Diagrams of Workflows and Pathways

To visually represent the concepts discussed, the following diagrams have been generated using the DOT language.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for 5-hydroxybenzofurans.



[Click to download full resolution via product page](#)

Caption: Proposed anti-inflammatory mechanism of action.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Hydroxybenzofuran-2-one | 2688-48-4 | Benchchem [benchchem.com]
- 2. 5-Hydroxybenzofuran-2-one | C₈H₆O₃ | CID 75898 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 5-Hydroxybenzofuran-2(3H)-one | RUTHIGEN [ruthigen.com]
- 4. 5-Hydroxy-2(3H)-benzofuranone 97% | 2688-48-4 [sigmaaldrich.com]
- 5. Down for maintenance [cymitquimica.com]

- 6. Thieme E-Journals - SynOpen / Full Text [thieme-connect.com]
- 7. thieme-connect.de [thieme-connect.de]
- 8. researchgate.net [researchgate.net]
- 9. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 5-Hydroxybenzofuran-2-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b120172#5-hydroxybenzofuran-2-one-iupac-name-and-synonyms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com